

Application Notes and Protocols for Pentachloroethane in a Polymer Chemistry Context

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Compound of Interest

Compound Name: *Pentachloroethane*

Cat. No.: *B166500*

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Note to the Researcher: Extensive literature review indicates that **pentachloroethane** has limited to no direct application in modern polymer chemistry. Its primary historical use has been as a solvent for oils, greases, and certain resins, and as a chemical intermediate.^{[1][2][3]} Due to its significant toxicity and environmental hazards, its use in laboratory and industrial settings is highly restricted and often replaced by safer alternatives.^{[2][4][5]}

These application notes, therefore, focus on providing a comprehensive understanding of its properties, hazards, and the stringent safety protocols required for its handling, which is essential knowledge for any researcher considering its use or encountering it as a legacy solvent.

Physical and Chemical Properties

Pentachloroethane is a colorless, non-flammable liquid with a chloroform-like odor.^{[1][2][6]} Its properties as a dense, non-polar solvent are summarized below.

Property	Value	Reference
Molecular Formula	C ₂ HCl ₅	[1][2]
Molecular Weight	202.3 g/mol	[1][6]
Boiling Point	162 °C (324 °F)	[2][6]
Melting Point	-29 °C (-20 °F)	[2][6]
Density	1.68 g/cm ³	[2]
Solubility in Water	0.05% (20 °C)	[2][6]
Vapor Pressure	3 mmHg (20 °C)	[2][6]

Health and Safety Information

Pentachloroethane is classified as a hazardous substance with significant health risks. It is toxic by inhalation and ingestion and may cause irritation to the skin and eyes.[1] It is also considered a potential carcinogen.[4]

Hazard Summary:

- Acute Effects: Inhalation can cause dizziness, headache, nausea, and vomiting.[5] Skin contact may lead to dryness and irritation.[5] Eye contact can cause redness and pain.[5]
- Chronic Effects: Prolonged exposure can lead to liver damage.[4] It is treated as a potential carcinogen due to its structural similarity to other carcinogenic chloroethanes.[4]
- Environmental Hazards: **Pentachloroethane** is toxic to aquatic life with long-lasting effects. [5][7]

Experimental Protocols: Safe Handling and Disposal

Given the hazardous nature of **pentachloroethane**, strict safety protocols must be followed.

Personal Protective Equipment (PPE)

- Ventilation: All work with **pentachloroethane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][7][8]
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[5][7]
- Skin Protection: Wear solvent-resistant gloves and a lab coat.[4][7] All protective clothing should be clean and put on before work.[4]
- Respiratory Protection: If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[5][7]

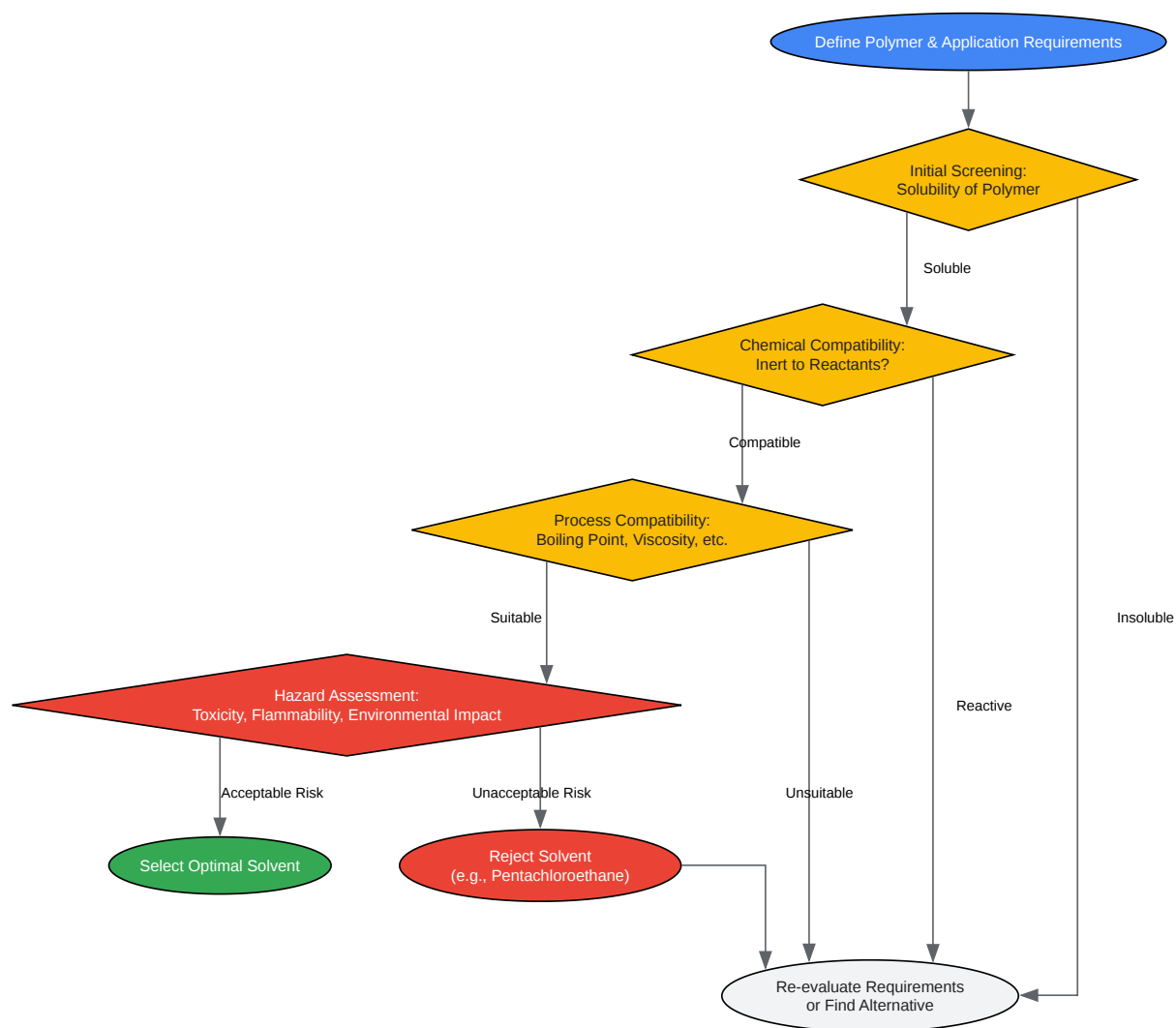
Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert material (e.g., sand or vermiculite).
 - Collect the absorbed material into a sealable, labeled container for hazardous waste.[5]
 - Do not flush spills into the sewer system.[7]
- Waste Disposal:
 - Dispose of **pentachloroethane** waste in a designated, approved hazardous waste container.[7]
 - All waste disposal must follow local, regional, and national hazardous waste regulations.[7]

Logical Workflow for Solvent Selection in Polymer Chemistry

The following diagram illustrates a logical workflow for selecting a solvent in a polymer chemistry research setting, emphasizing the decision points that would likely preclude the use

of a hazardous substance like **pentachloroethane**.



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